

# Chloropicrin: A Technical Overview of its Chemical Structure, Properties, and Analysis

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## Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

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This technical guide provides a comprehensive overview of the chemical properties of **chloropicrin**, including its structure, nomenclature, and key physicochemical data. Detailed experimental protocols for its synthesis and analysis are also presented to support research and development activities.

## Chemical Structure and IUPAC Nomenclature

**Chloropicrin**, a significant compound in both historical and contemporary chemical applications, possesses a straightforward yet reactive molecular structure. It consists of a single carbon atom bonded to three chlorine atoms and a nitro group.<sup>[1]</sup>

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is trichloro(nitro)methane.<sup>[2][3]</sup> It is also commonly referred to as trichloronitromethane.<sup>[1][4]</sup> The chemical formula for **chloropicrin** is  $\text{CCl}_3\text{NO}_2$ .<sup>[2][5]</sup>

## Physicochemical and Toxicological Data

A summary of the key quantitative properties of **chloropicrin** is presented in the table below. This data is essential for understanding its behavior in various experimental and environmental settings.

Property	Value
Molecular Formula	$\text{CCl}_3\text{NO}_2$
Molecular Weight	164.37 g/mol [2]
Appearance	Colorless to pale yellow, oily liquid[2][5]
Odor	Strong, irritating, pungent odor[2][6]
Density	1.692 g/mL[7]
Melting Point	-69 °C[7]
Boiling Point	112 °C (decomposes)[5][6][7]
Solubility in Water	2 g/L at 25 °C[5][7]
Vapor Pressure	23.2 mmHg at 25 °C[5][7]
Octanol-Water Partition Coefficient (Kow)	269[5][7]
CAS Number	76-06-2[2]

## Experimental Protocols

### Synthesis of Chloropicrin via Chlorination of Nitromethane

A common and effective method for the synthesis of **chloropicrin** involves the reaction of nitromethane with sodium hypochlorite.[5][7]

Materials:

- Nitromethane ( $\text{CH}_3\text{NO}_2$ )
- Sodium hypochlorite ( $\text{NaOCl}$ ) solution
- Magnetic stirrer
- Reaction flask (e.g., 2 L flat-bottom flask)

- Addition funnel
- Reflux condenser

Procedure:

- The sodium hypochlorite solution is placed in the reaction flask, and the flask is positioned on a magnetic stirrer.
- Nitromethane is loaded into the addition funnel.
- With stirring at room temperature, the nitromethane is added slowly to the sodium hypochlorite solution. The reaction is exothermic.[8]
- After the addition is complete, the mixture is stirred for a specified period to ensure the reaction goes to completion.
- The resulting **chloropicrin**, which is denser than water, will form a separate layer.[2]
- The product can be separated and purified, for instance, by washing with dilute hydrochloric acid and drying with a desiccant like anhydrous calcium chloride.[8]

## Analysis of Chloropicrin in Air Samples by Gas Chromatography

The determination of **chloropicrin** concentrations in air is crucial for safety and environmental monitoring. Gas chromatography (GC) is a widely used analytical technique for this purpose.[9][10][11][12][13]

Sample Collection:

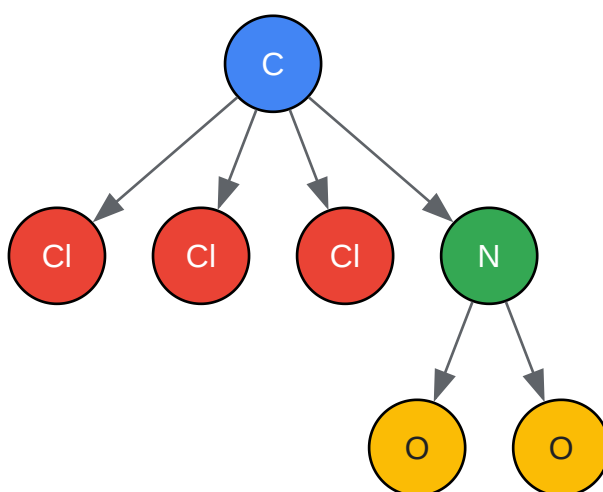
- A known volume of air is drawn through a sorbent tube, typically containing a resin like XAD-4, using a calibrated personal sampling pump.[10][12]
- **Chloropicrin** present in the air is adsorbed onto the resin.

Sample Preparation and Analysis:

- The **chloropicrin** is desorbed from the sorbent resin using a suitable solvent, such as ethyl acetate or methylene chloride.<sup>[10][11]</sup>
- The resulting solution is then analyzed by a gas chromatograph equipped with an appropriate detector, such as an electron capture detector (ECD) or a mass spectrometer (MS).<sup>[10][11][13]</sup>
- Quantification is achieved by comparing the peak area of the **chloropicrin** in the sample to a calibration curve generated from standards of known concentrations.<sup>[11]</sup>

## Visualization of Chemical Structure

The following diagram illustrates the molecular structure of **chloropicrin**.



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Caption: Molecular structure of trichloro(nitro)methane (**Chloropicrin**).

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